

## Discovery and history of Thiazine Red R dye

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Compound of Interest		
Compound Name:	Thiazine Red R	
Cat. No.:	B1345958	Get Quote

An In-depth Technical Guide to **Thiazine Red R**: Discovery, History, and Applications

### Introduction

**Thiazine Red R**, also known by its Colour Index designations C.I. 14780 and C.I. Direct Red 45, is a synthetic azo dye belonging to the benzothiazole class. While its origins as a textile dye are not extensively documented, it has gained significant prominence in biomedical research. Its unique ability to bind to specific protein conformations has made it an invaluable tool in the study of neurodegenerative diseases, particularly Alzheimer's disease. This guide provides a comprehensive overview of the history, chemical properties, synthesis, and key applications of **Thiazine Red R** for researchers, scientists, and drug development professionals.

## **History and Development**

The precise date and discoverer of **Thiazine Red R**'s initial synthesis are not well-documented in available historical records. It belongs to the category of direct dyes, which were developed to color textiles without the need for a mordant. Its journey from a textile colorant to a sophisticated neuropathological stain began with the recognition of its fluorescent properties and affinity for amyloid structures. Researchers in the field of neurodegenerative disease found that, similar to other dyes like Congo Red and Thioflavin S, **Thiazine Red R** could selectively bind to the  $\beta$ -pleated sheet structures characteristic of amyloid plaques and neurofibrillary tangles found in Alzheimer's disease brains. This has led to its widespread adoption as a reliable and rapid tool for the post-mortem diagnosis of Alzheimer's disease and for research into amyloidogenic proteins.



## **Chemical and Physical Properties**

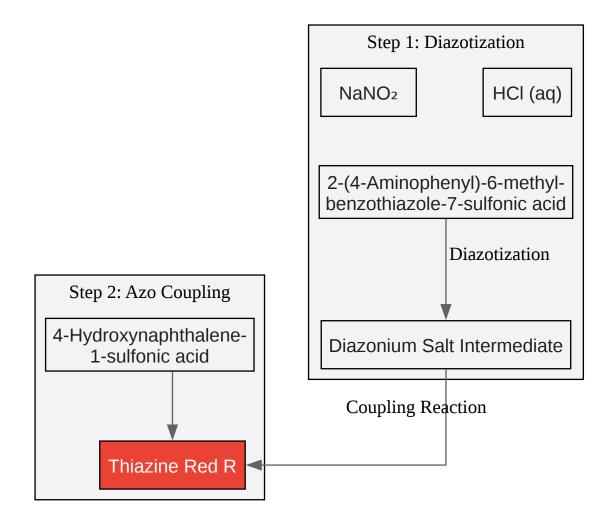
**Thiazine Red R** is a disulfonated naphthol-based azo dye. Its chemical structure, featuring a benzothiazole ring system, is responsible for its specific binding characteristics and fluorescent properties.

Property	Value	Reference
IUPAC Name	disodium;2-[4-[(1-hydroxy-4- sulfonatonaphthalen-2- yl)diazenyl]phenyl]-6-methyl- 1,3-benzothiazole-7-sulfonate	
Synonyms	Thiazine Red, C.I. 14780, C.I. Direct Red 45, Rosophenine 10B, Direct Pink T	-
CAS Number	2150-33-6	_
Molecular Formula	C24H15N3Na2O7S3	
Molecular Weight	599.57 g/mol	-
Appearance	Brown crystals or red liquid (in solution)	-
Solubility	Soluble in water and ethanol.	-
Fluorescence Emission	~580 nm	

## **Synthesis**

The synthesis of **Thiazine Red R** is achieved through a diazo coupling reaction. The process involves the diazotization of 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid, which is then coupled with 4-Hydroxynaphthalene-1-sulfonic acid (Nevile-Winther acid).





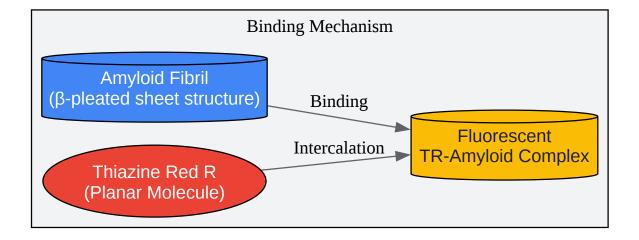
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Synthetic pathway of **Thiazine Red R**.

## **Mechanism of Action in Biological Staining**

Thiazine Red R's utility in neuropathology stems from its ability to bind to proteins that have adopted a  $\beta$ -pleated sheet conformation. This secondary structure is a hallmark of amyloid fibrils, which constitute the core of senile plaques (composed of amyloid- $\beta$  peptide) and neurofibrillary tangles (composed of hyperphosphorylated tau protein) in Alzheimer's disease. The planar nature of the dye molecule allows it to intercalate between the  $\beta$ -sheets, leading to a stable complex that exhibits red fluorescence, allowing for clear visualization via fluorescence microscopy.





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Binding of **Thiazine Red R** to  $\beta$ -pleated sheets.

## **Experimental Protocols**

**Thiazine Red R** is utilized in several staining protocols. Below are methodologies for its application in neuropathology and microbiology.

## Protocol 1: Staining of Amyloid Plaques and Tangles in Brain Tissue

This protocol is adapted from methodologies used for staining frozen-thawed, unfixed brain tissue sections for the diagnosis of Alzheimer's disease.

#### Reagents:

- Thiazine Red R solution: 0.01% (w/v) in Phosphate-Buffered Saline (PBS).
- Phosphate-Buffered Saline (PBS), pH 7.4.
- Mounting medium.

#### Procedure:

Cut 40 µm thick sections from frozen brain tissue using a freezing sledge microtome.



- · Mount the sections on glass slides.
- Wash the sections with PBS.
- Incubate the tissue sections in the 0.01% Thiazine Red R solution for 20 minutes at room temperature.
- Rinse the sections thoroughly with PBS to remove unbound dye.
- Coverslip the sections using an appropriate aqueous mounting medium.
- Visualize the stained plaques and tangles using a fluorescence microscope with an excitation wavelength around 535 nm and an emission filter around 610 nm.

# Protocol 2: FDA BAM Method for S. aureus Enterotoxin Gel Diffusion

This protocol is for preparing the **Thiazine Red R** stain used in the gel diffusion technique to identify Staphylococcus aureus enterotoxin.

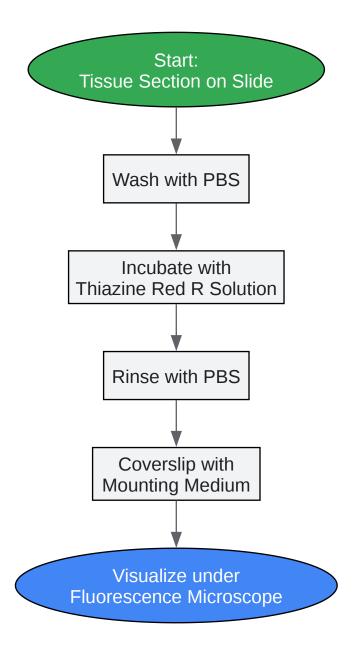
#### Reagents:

- Thiazine Red R powder (Color Index No. 14780).
- Glacial Acetic Acid.
- Distilled Water.

#### Procedure:

- Prepare a 1.0% (v/v) acetic acid solution by adding 1 mL of glacial acetic acid to 99 mL of distilled water.
- Dissolve 0.1 g of **Thiazine Red R** powder in 100 mL of the 1.0% acetic acid solution to create a 0.1% staining solution.
- The stain is used to enhance the visibility of precipitin lines in the agar gel diffusion assay.





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General workflow for tissue staining with **Thiazine Red R**.

## **Key Applications**

Alzheimer's Disease Research: The primary application of Thiazine Red R is in the
histopathological identification of Alzheimer's disease hallmarks. It serves as a rapid and
reliable stain for both dense-core amyloid plaques and neurofibrillary tangles. Its strong
fluorescence provides high-contrast images, making it suitable for both routine diagnostics
and quantitative image analysis in research settings. It can be used in combination with
immunohistochemistry for co-localization studies.



- Microbiology: In microbiology, Thiazine Red R is used as a counterstain. For instance, it is a
  component of the Fluo-Color kit for detecting mycobacteria. It is also specified in the FDA's
  Bacteriological Analytical Manual (BAM) for staining precipitin bands in gel diffusion assays
  for staphylococcal enterotoxins.
- Protein Aggregation Assays: The dye's affinity for β-sheet structures makes it useful in assays designed to detect protein aggregates in various samples, including blood.

### Conclusion

Thiazine Red R has successfully transitioned from its origins as a textile dye to a specialized and critical tool in the biomedical sciences. Its robust ability to specifically stain amyloid structures makes it indispensable for the study and diagnosis of Alzheimer's disease. The detailed protocols and understanding of its chemical properties provided in this guide are intended to support researchers and clinicians in leveraging the full potential of this versatile dye.

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